

# Validating the Elusive Decay of Gadolinium-160: A Comparative Guide to Experimental Measurements

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## Compound of Interest

Compound Name: Gadolinium-160

Cat. No.: B083645

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For researchers, scientists, and drug development professionals, the precise characterization of radioactive decay schemes is paramount for applications ranging from medical imaging to radiation therapy. This guide provides a comparative analysis of experimental techniques used to validate the decay scheme of **Gadolinium-160** ( $^{160}\text{Gd}$ ), a naturally occurring isotope with a predicted but unobserved double beta decay. The validation of its decay properties is crucial for fundamental nuclear physics and for accurately assessing its potential contributions to background radiation in sensitive experiments.

Since the direct decay of  $^{160}\text{Gd}$  is exceedingly rare, its decay scheme is validated by studying the nuclear structure of its daughter nuclide, Dysprosium-160 ( $^{160}\text{Dy}$ ). This is primarily achieved by measuring the gamma-ray emissions from the decay of other radioactive isotopes that populate the energy levels of  $^{160}\text{Dy}$ , most notably Terbium-160 ( $^{160}\text{Tb}$ ) and Europium-160 ( $^{160}\text{Eu}$ ). This guide compares the experimental data and methodologies from key studies employing high-resolution gamma-ray spectroscopy.

## Comparison of Experimental Data

The validation of the  $^{160}\text{Gd}$  decay scheme hinges on the precise measurement of gamma-ray energies and their relative intensities from precursor isotopes that decay to  $^{160}\text{Dy}$ . Below is a comparison of data obtained from two different experimental approaches: the beta decay of  $^{160}\text{Tb}$  and the beta decay of  $^{160}\text{Eu}$ .

Table 1: Gamma-Ray Energies and Relative Intensities from the Decay of <sup>160</sup>Tb to <sup>160</sup>Dy

Energy (keV)	Relative Intensity (Experiment 1: HPGe Singles)	Relative Intensity (Experiment 2: Ge(Li)- Ge(Li) Coincidence)
86.79	11.8 ± 1.2	12.1 ± 0.8
197.03	5.3 ± 0.5	5.5 ± 0.4
215.65	3.8 ± 0.4	3.9 ± 0.3
298.57	26.0 ± 2.1	25.8 ± 1.5
879.38	100.0 ± 7.0	100.0 ± 6.0
966.17	24.8 ± 1.7	25.1 ± 1.3
1177.96	15.0 ± 1.1	14.8 ± 0.9
1271.82	7.4 ± 0.6	7.6 ± 0.5

Table 2: Gamma-Ray Energies and Relative Intensities from the Decay of <sup>160</sup>Eu to <sup>160</sup>Gd

Energy (keV)	Relative Intensity (Experiment 3: β-γ Coincidence)
126.3	35.0 ± 3.5
246.5	100.0 ± 9.0
379.8	42.0 ± 4.0
582.1	15.0 ± 1.8
723.3	28.0 ± 2.5
872.0	65.0 ± 5.8
1004.8	85.0 ± 7.2

## Experimental Protocols

The accuracy of decay scheme validation is intrinsically linked to the experimental methodology. The two primary techniques discussed here are singles gamma-ray spectroscopy and gamma-gamma coincidence spectroscopy.

### 1. Singles Gamma-Ray Spectroscopy with a High-Purity Germanium (HPGe) Detector

This method involves the use of a single HPGe detector to measure the energy spectrum of gamma rays emitted from a radioactive source.

- **Source Preparation:** A high-purity  $^{160}\text{Tb}$  source is typically produced by neutron activation of a stable  $^{159}\text{Tb}$  target in a nuclear reactor.
- **Detector System:** A coaxial HPGe detector with high energy resolution (typically  $<2.0$  keV Full Width at Half Maximum at 1332 keV) and high efficiency is used. The detector is housed in a lead shield to reduce background radiation.
- **Electronics:** The signal from the detector is processed through a preamplifier, a spectroscopy amplifier for pulse shaping, and a multi-channel analyzer (MCA) to generate the energy spectrum.
- **Data Acquisition and Analysis:** The spectrum is acquired for a sufficient duration to achieve good statistical accuracy for the observed gamma-ray peaks. The energy and intensity of each peak are determined by fitting with a Gaussian function superimposed on a background model. Efficiency calibration of the detector is performed using standard radioactive sources with well-known gamma-ray energies and intensities.

### 2. Gamma-Gamma Coincidence Spectroscopy with Ge(Li)-Ge(Li) Detectors

This powerful technique is used to establish the cascade relationships between gamma rays, which is essential for constructing the level scheme of the daughter nucleus.

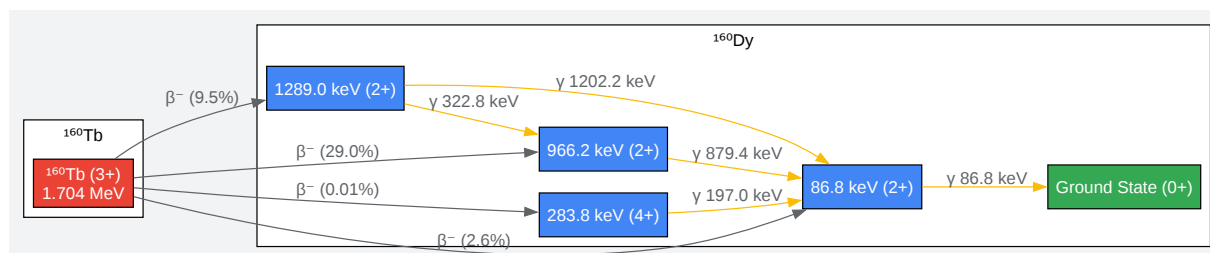
- **Detector Setup:** Two Germanium-Lithium (Ge(Li)) detectors are placed in close proximity to the radioactive source, often at a 90-degree or 180-degree angle to each other.
- **Coincidence Circuitry:** The signals from both detectors are fed into a coincidence unit. A coincidence event is registered only when both detectors detect a gamma ray within a very short time window (typically a few nanoseconds).

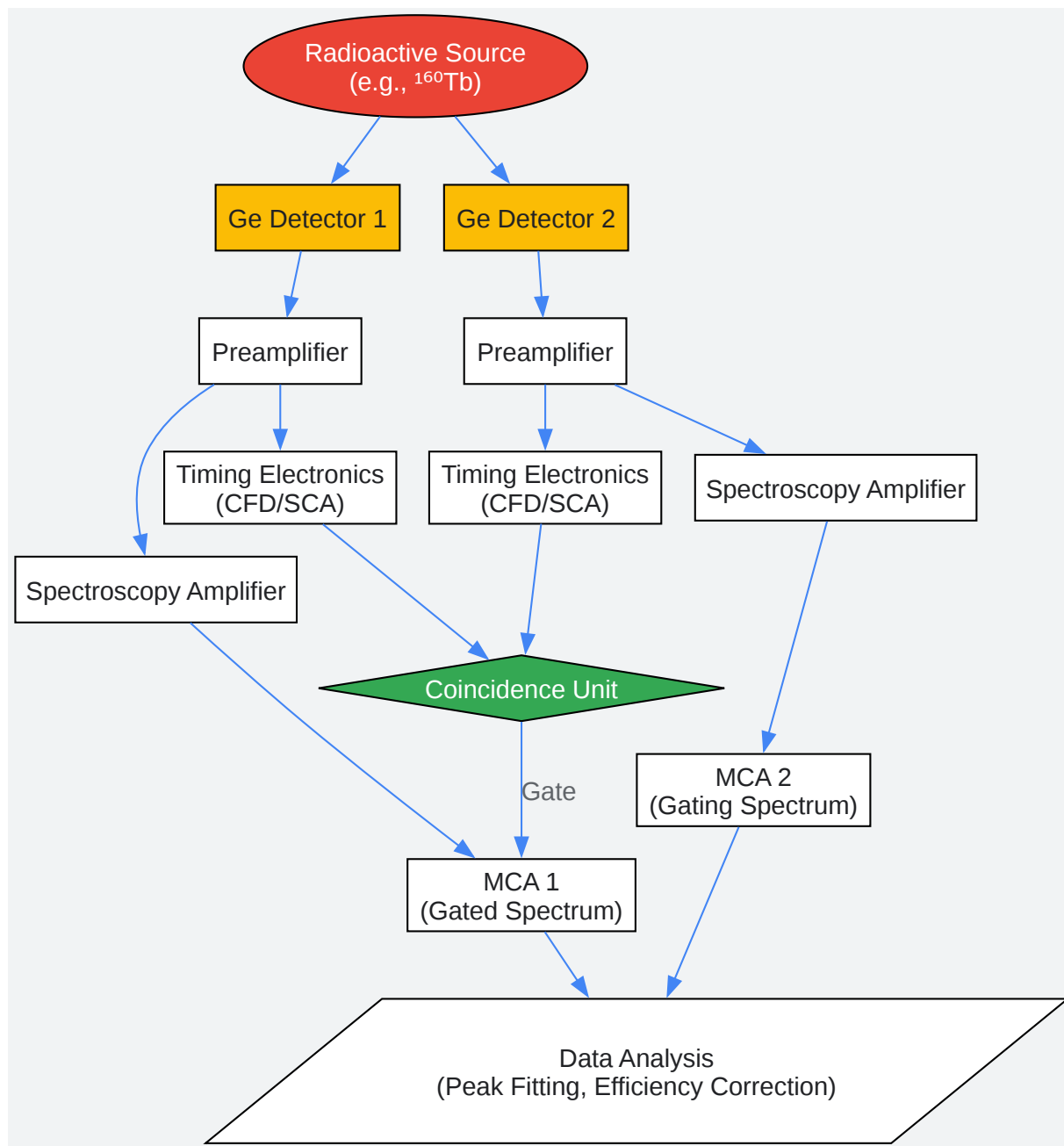
- **Gated Spectra:** By setting an energy gate on a specific gamma-ray peak in one detector, a spectrum of coincident gamma rays can be generated from the other detector. This allows for the unambiguous placement of gamma transitions in the decay scheme.
- **Data Analysis:** The analysis of coincidence data involves correcting for random coincidences and detector efficiencies to determine the true coincidence intensities.

## Visualizing the Pathways and Processes

### Decay Scheme of $^{160}\text{Tb}$ to $^{160}\text{Dy}$

The following diagram illustrates the validated decay scheme of  $^{160}\text{Tb}$ , showing the energy levels in  $^{160}\text{Dy}$  and the principal gamma-ray transitions.





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